

A Comprehensive Technical Guide to the Chemical Properties of Solvent Blue 97

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Compound of Interest

Compound Name: Solvent blue 97

Cat. No.: B1584085

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Introduction

Solvent Blue 97 is a synthetic anthraquinone dye characterized by its vibrant blue hue and significant stability.^{[1][2]} Primarily utilized in the plastics and polymer industries, it imparts a durable and intense coloration to a variety of materials, including polystyrene (PS), acrylonitrile butadiene styrene (ABS), polycarbonate (PC), and polymethyl methacrylate (PMMA).^{[1][3]} Its robust chemical properties, such as high heat resistance, excellent light fastness, and good migration resistance, make it a preferred colorant in applications demanding long-term stability.^{[2][3]} This technical guide provides an in-depth overview of the chemical properties of **Solvent Blue 97**, complete with experimental protocols and graphical representations of key concepts.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Solvent Blue 97** are summarized in the tables below. These properties are crucial for understanding its behavior in various applications and for developing new formulations.

Table 1: General Chemical Properties of **Solvent Blue 97**

Property	Value
Chemical Name	1,4-Bis[(2,6-diethyl-4-methylphenyl)amino]anthracene-9,10-dione
Color Index Name	Solvent Blue 97
CAS Number	32724-62-2
Chemical Family	Anthraquinone
Molecular Formula	C ₃₆ H ₃₈ N ₂ O ₂
Appearance	Dark Blue Powder
Hue	Reddish Blue

Table 2: Physicochemical Properties of **Solvent Blue 97**

Property	Value
Molecular Weight	530.71 g/mol
Melting Point	200 - 220 °C
Heat Resistance	Up to 300 °C
pH of 1% Solution	6.0 - 8.0
Moisture Content	≤ 5%

Table 3: Solubility Profile of **Solvent Blue 97** at 20°C

Solvent	Solubility (g/L)
Acetone	15
Butyl Acetate	20
Dichloromethane	150
Ethyl Alcohol	5

Table 4: Fastness and Resistance Properties of **Solvent Blue 97**

Property	Rating
Light Fastness	7-8
Alkali Resistance	4-5
Acid Resistance	4-5

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of chemical properties. The following sections outline the experimental protocols for key properties of **Solvent Blue 97**.

Determination of Melting Point

The melting point of **Solvent Blue 97** is determined using the capillary method with a calibrated melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Solvent Blue 97** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate of 10°C per minute for a preliminary approximate determination. For an accurate measurement, the heating rate is slowed to 1-2°C per minute as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting range.

Solubility Determination

The solubility of **Solvent Blue 97** in various organic solvents is determined using the isothermal shake-flask method.

Methodology:

- **Sample Preparation:** An excess amount of **Solvent Blue 97** is added to a known volume of the selected solvent in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature water bath at 20°C for 24 hours to ensure equilibrium is reached.
- **Separation:** The suspension is filtered through a 0.45 µm syringe filter to remove undissolved solid.
- **Quantification:** The concentration of the dissolved **Solvent Blue 97** in the filtrate is determined using a UV-Vis spectrophotometer by measuring the absorbance at its λ_{max} and comparing it to a standard calibration curve.

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

The thermal stability of **Solvent Blue 97** is evaluated by thermogravimetric analysis (TGA), which measures the change in mass of a sample as a function of temperature.

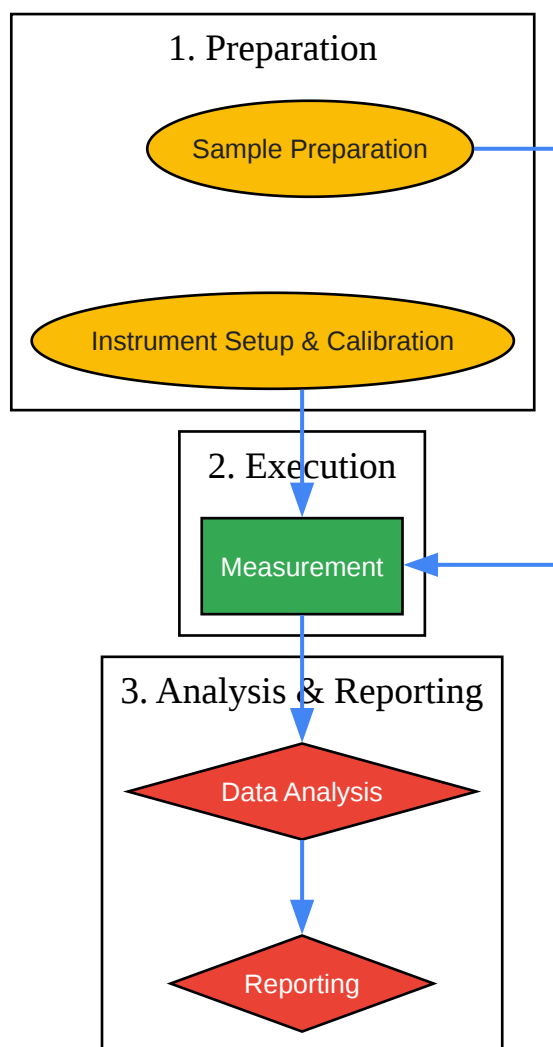
Methodology:

- **Sample Preparation:** A small, accurately weighed sample (5-10 mg) of **Solvent Blue 97** is placed in an inert TGA pan (e.g., alumina).
- **Instrument Setup:** The TGA instrument is purged with an inert atmosphere (e.g., nitrogen) to prevent oxidative degradation.
- **Heating Program:** The sample is heated from ambient temperature to 600°C at a constant heating rate of 10°C per minute.
- **Data Analysis:** The TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, which indicates the thermal stability of the dye.

Visualizations

Experimental Workflow for Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of a physicochemical property of a chemical substance like **Solvent Blue 97**.

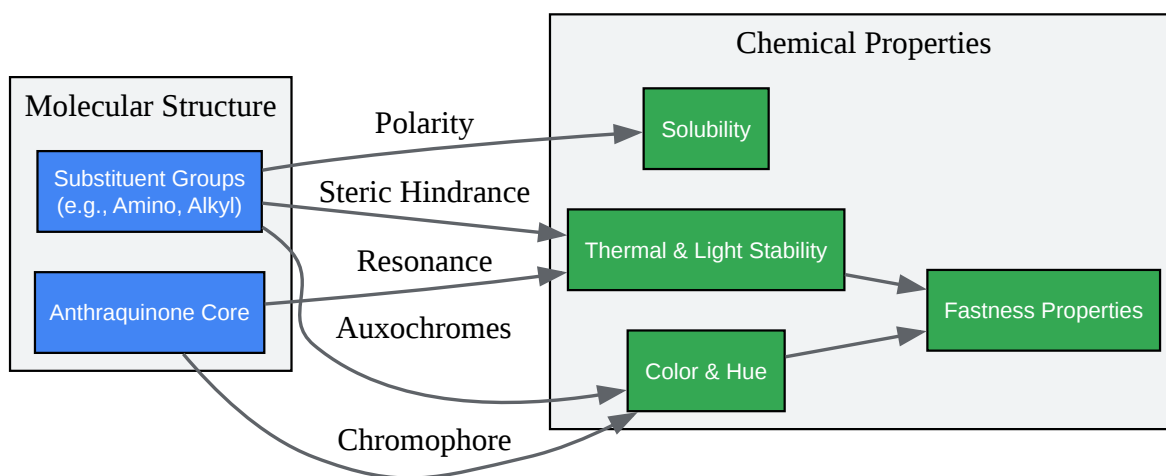


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Caption: Generalized workflow for determining a chemical property.

Structure-Property Relationship of Anthraquinone Dyes

The chemical structure of anthraquinone dyes, such as **Solvent Blue 97**, is directly related to their properties. The following diagram illustrates this relationship.



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Caption: Relationship between structure and properties of anthraquinone dyes.

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